

SR10067 solubility issues in aqueous solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR10067

Cat. No.: B1399069

[Get Quote](#)

Technical Support Center: SR10067

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information and troubleshooting guidance for the use of **SR10067**, a potent and selective REV-ERB agonist. The following sections address common challenges related to the solubility of **SR10067** in aqueous solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: I am having trouble dissolving **SR10067** for my experiments. What is the recommended solvent?

A1: **SR10067** is a hydrophobic compound with limited solubility in aqueous solutions. For in vitro studies, the recommended solvent for creating a high-concentration stock solution is dimethyl sulfoxide (DMSO). It is crucial to use anhydrous (dry) DMSO, as the presence of water can significantly reduce the solubility of **SR10067**.^[1] For in vivo applications, a common vehicle is a mixture of 10% DMSO and 90% corn oil.^[1]

Q2: My **SR10067** precipitates when I dilute my DMSO stock solution into my aqueous cell culture medium. Why is this happening and what can I do to prevent it?

A2: This phenomenon, often called "solvent shock," is common when a concentrated stock of a hydrophobic compound in an organic solvent is diluted into an aqueous buffer. The dramatic decrease in the organic solvent concentration causes the compound to crash out of solution. To

prevent this, it is important to carefully control the final concentration of both **SR10067** and DMSO in your aqueous medium. The final DMSO concentration should typically be kept below 0.5% to avoid solvent-induced cytotoxicity and to help maintain the solubility of **SR10067**.

Q3: What is the maximum soluble concentration of **SR10067** in aqueous buffers like PBS or cell culture media?

A3: Specific quantitative data on the maximum solubility of **SR10067** in common aqueous buffers and cell culture media is not readily available in published literature. However, based on its hydrophobic nature, the solubility is expected to be low. It is recommended to empirically determine the maximum soluble concentration in your specific experimental system by performing a serial dilution and observing for any precipitation.

Q4: How should I store my **SR10067** stock solution?

A4: **SR10067** powder can be stored at -20°C for up to 3 years.^[1] Once dissolved in a solvent, it is recommended to store the stock solution in aliquots at -80°C for up to 6 months, or at -20°C for up to 1 month.^[1] Avoid repeated freeze-thaw cycles to prevent degradation of the compound.

Troubleshooting Guide: **SR10067** Precipitation in Aqueous Solutions

This guide provides a step-by-step workflow to address precipitation issues when preparing working solutions of **SR10067** for cell-based assays.



Data Presentation

Table 1: Solubility of **SR10067** in Various Solvents

Solvent/Vehicle	Concentration	Molar Equivalent	Notes
DMSO	100 mg/mL	214.79 mM	Requires sonication for complete dissolution. [1]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL	5.37 mM	Solvents should be added sequentially.

Experimental Protocols

Protocol 1: Preparation of **SR10067** Stock Solution

Objective: To prepare a 10 mM stock solution of **SR10067** in DMSO.

Materials:

- **SR10067** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes
- Vortexer
- Sonicator bath

Procedure:

- Allow the **SR10067** powder and DMSO to come to room temperature.
- Calculate the required volume of DMSO to achieve a 10 mM concentration (Molecular Weight of **SR10067** = 465.58 g/mol). For 1 mg of **SR10067**, you will need approximately 214.8 µL of DMSO.
- Aseptically add the calculated volume of DMSO to the vial containing the **SR10067** powder.

- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, sonicate the vial for 5-10 minutes in a water bath sonicator.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months).

Protocol 2: Treatment of Cultured Cells with **SR10067**

Objective: To treat cultured cells with a final concentration of 20 μ M **SR10067**. This protocol is adapted from a study on human bronchial epithelial cells.

Materials:

- 10 mM **SR10067** stock solution in DMSO
- Complete cell culture medium, pre-warmed to 37°C
- Cultured cells in multi-well plates

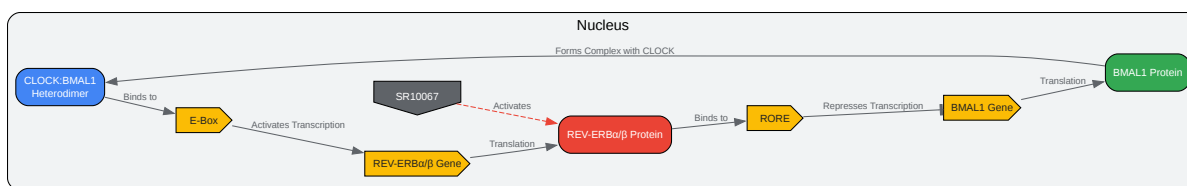
Procedure:

- Thaw an aliquot of the 10 mM **SR10067** stock solution at room temperature.
- Calculate the volume of the stock solution required to achieve the desired final concentration in your cell culture wells. For a final concentration of 20 μ M in 1 mL of medium, you will need 2 μ L of the 10 mM stock solution. This will result in a final DMSO concentration of 0.2%.
- Stepwise Dilution: a. In a sterile microcentrifuge tube, prepare an intermediate dilution of **SR10067** by adding the calculated volume of the stock solution to a small volume of pre-warmed complete cell culture medium (e.g., add 2 μ L of 10 mM stock to 98 μ L of medium to make a 200 μ M intermediate solution). b. Gently mix the intermediate dilution by pipetting up and down.

- Remove the existing medium from your cell culture wells.
- Add the appropriate volume of fresh, pre-warmed complete cell culture medium to each well.
- Add the required volume of the intermediate dilution to each well to achieve the final concentration of 20 μM .
- Gently swirl the plate to ensure even distribution of the compound.
- Incubate the cells for the desired treatment period (e.g., 4 hours for pre-treatment as described in the cited study).

Signaling Pathway

SR10067 is an agonist of the nuclear receptors REV-ERB α and REV-ERB β . These proteins are key components of the mammalian circadian clock, acting as transcriptional repressors. A primary target of REV-ERB is the BMAL1 gene. By binding to the ROR response elements (ROREs) in the BMAL1 promoter, REV-ERB α/β represses its transcription. This forms a crucial negative feedback loop within the circadian oscillator.



[Click to download full resolution via product page](#)

Caption: The REV-ERB/BMAL1 signaling pathway in the circadian clock.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [SR10067 solubility issues in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1399069#sr10067-solubility-issues-in-aqueous-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com